Operational Guide: Safe Disposal of Nα-Acetyl-L-ornithine-d2

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Compound of Interest

Compound Name:	*Nα-Acetyl-L-ornithine-d2*
Cat. No.:	*B1161472*

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Executive Safety Summary

This guide defines the disposal protocols for **Nα-Acetyl-L-ornithine-d2** (CAS: 6205-08-9 for unlabeled parent). While this compound is generally classified as non-hazardous under OSHA 29 CFR 1910.1200, its status as a deuterated research standard requires specific handling to distinguish it from radioactive waste and to ensure compliance with local Environmental Health & Safety (EHS) "zero-drain" policies.

Critical Triage: Is it Radioactive?

NO. **Nα-Acetyl-L-ornithine-d2** contains Deuterium (^2H), a stable, non-radioactive isotope of hydrogen.

- Action: Do NOT dispose of in radioactive waste containers (e.g., Tritium or ^14C bins). Doing so triggers unnecessary, expensive regulatory hold-ups.
- Waste Class: Chemical Waste (General Organic).

Chemical Profile & Hazard Identification

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Before disposal, verify the material against the physical properties listed below to ensure no degradation or mislabeling has occurred.

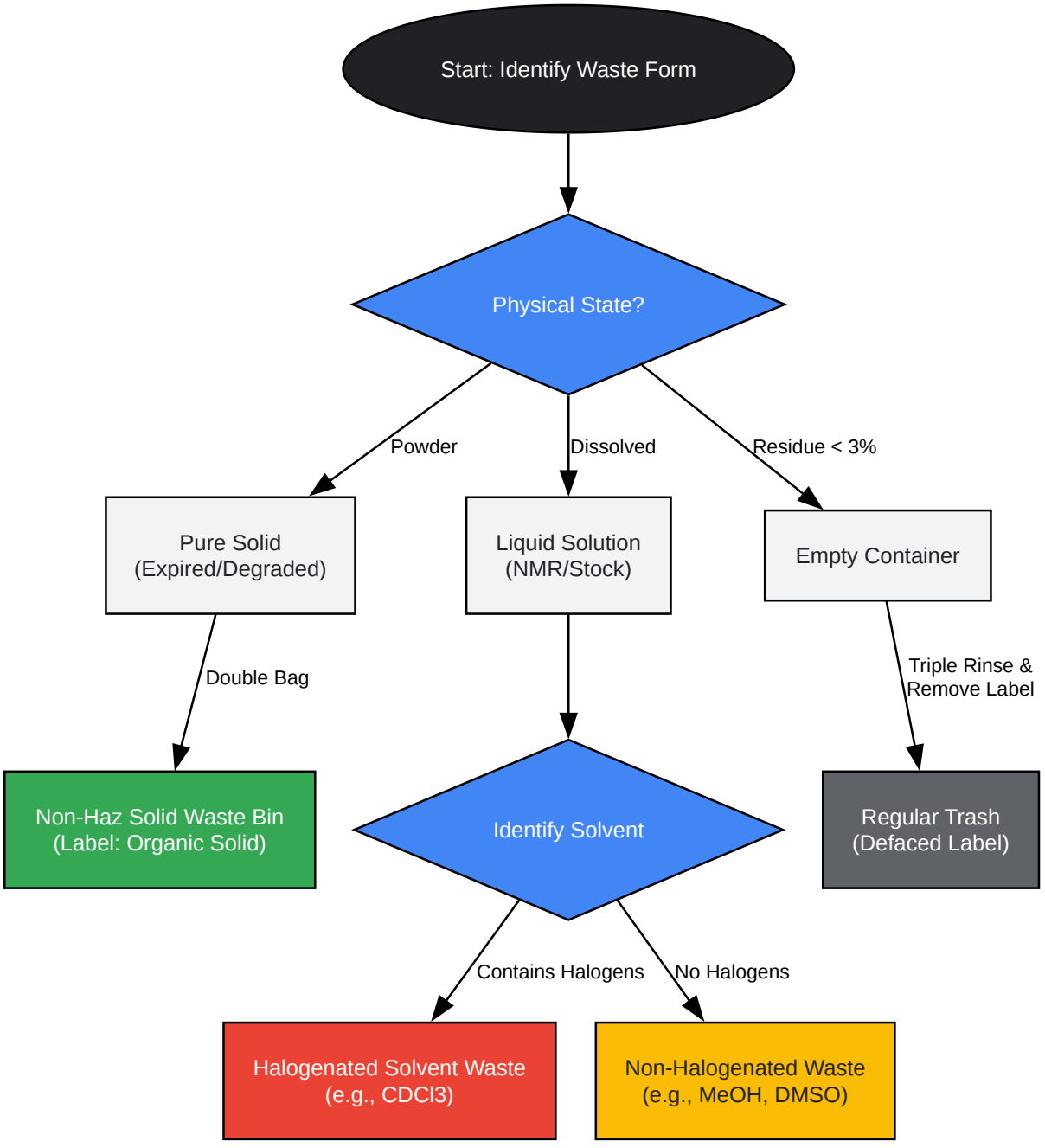
Property	Specification
Compound Name	Nα-Acetyl-L-ornithine-d2
Parent CAS	6205-08-9 (Unlabeled)
Physical State	White to off-white crystalline powder
Solubility	Soluble in water, PBS, and DMSO
RCRA Status	Not Listed (Not P-listed or U-listed)
OSHA Hazard	Non-Hazardous (No GHS Pictograms)
Reactivity	Stable; incompatible with strong oxidizing agents

Expert Insight: Although technically "non-hazardous," most institutional EHS protocols prohibit the drain disposal of any organic amine derivative to prevent Biochemical Oxygen Demand (BOD) spikes in wastewater treatment. Always default to solid chemical waste.

Disposal Decision Matrix (Visualized)

The following workflow dictates the correct waste stream based on the physical state of the material.

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Figure 1: Decision tree for segregating **Nα-Acetyl-L-ornithine-d2** waste streams based on solvent composition and physical state.

Detailed Disposal Protocols

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Protocol A: Pure Solid Substance (Expired or Contaminated)

Context: Disposal of an entire vial of degraded standard or excess powder.

- Container Selection: Use a clear, sealable polyethylene bag or a wide-mouth high-density polyethylene (HDPE) jar.
- Transfer: Carefully transfer the solid material into the waste container. Avoid generating dust. [1][2]
- Labeling: Apply a hazardous waste tag (even if non-hazardous, this ensures EHS tracking).
  - Chemical Name: "N-Acetyl-L-ornithine (deuterated)"[3]
  - Constituents: 100%[4]
  - Hazard Checkbox: Check "None" or "Irritant" (depending on local conservatism).
- Segregation: Place in the Solid Chemical Waste drum. Do not mix with silica gel or sharps.

Protocol B: Liquid Solutions (NMR Samples/Stock Solutions)

Context: Disposal of samples dissolved in deuterated solvents (e.g., D2O, DMSO-d6, Chloroform-d).

Crucial Step: The solvent dictates the hazard, not the ornithine derivative.

- Scenario 1: Aqueous/Buffer/DMSO Solutions
  - Pour into the Non-Halogenated Organic Waste carboy (typically the "Aqueous/Organic" mix container).
  - Record "N-Acetyl-L-ornithine < 1%" on the waste log.
- Scenario 2: Chloroform (CDCl3) or Dichloromethane (CD2Cl2) Solutions

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- Pour into the Halogenated Solvent Waste carboy (Red Can).
- WARNING: Never mix these with acetone or oxidizers.

Protocol C: Empty Containers (RCRA Compliance)

Context: Disposal of the original shipping vial after use.

- Verification: Ensure the container is "RCRA Empty." This means less than 3% of the weight of the total capacity remains (effectively "drip dry" or scraped clean).
- The Triple Rinse:
  - Add a small volume of compatible solvent (water or ethanol).
  - Cap and shake.
  - Pour rinsate into the appropriate Liquid Waste stream (see Protocol B).
  - Repeat 3 times.
- De-Identification: Deface or remove the manufacturer label. This prevents false alarms if the trash is inspected.
- Final Disposal: Throw the uncapped, rinsed, de-labeled vial into Regular Laboratory Trash (Glass disposal box if glass; regular bin if plastic).

Emergency Procedures

While the compound is stable, accidents happen.

- Spill (Solid): Sweep up dry. Avoid raising dust.[1][2] Place in a sealed bag for disposal.
- Spill (Liquid): Absorb with vermiculite or standard spill pads. Dispose of pads as solid chemical waste.
- Eye Contact: Flush with water for 15 minutes. The compound may cause mechanical irritation (like dust).

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References

- U.S. Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [Link]
- U.S. Environmental Protection Agency (EPA).RCRA Empty Container Definition (40 CFR 261.7). Retrieved from [Link]

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